A Technical Guide to the Spectroscopic Characterization of 5-Propylthiazol-2-amine

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Compound of Interest

Compound Name:	*5-Propylthiazol-2-amine*
CAS No.:	*39136-61-3*
Cat. No.:	*B1598929*

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For the Attention of: Researchers, Scientists, and Drug Development Professionals

This technical guide provides a comprehensive overview of the spectroscopic analysis of **5-Propylthiazol-2-amine**, a heterocyclic compound of interest in medicinal chemistry and materials science. Given the limited availability of specific, published experimental data for this exact molecule, this document leverages foundational spectroscopic principles and data from closely-related analogs, such as 2-amino-5-methylthiazole, to present a predictive but robust analytical framework.[1][2] The methodologies and interpretations herein are designed to serve as a reliable blueprint for researchers undertaking the synthesis and characterization of this compound.

Molecular Structure and Analytical Overview

5-Propylthiazol-2-amine belongs to the 2-aminothiazole class, a scaffold prevalent in many biologically active compounds.[3] Accurate structural confirmation is the bedrock of any chemical research, and a multi-technique spectroscopic approach is the gold standard for achieving this. By combining Nuclear Magnetic Resonance (NMR), Infrared (IR) Spectroscopy,

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and Mass Spectrometry (MS), we can create a self-validating system to confirm the identity and purity of the target molecule.[4]

The following diagram illustrates the chemical structure of **5-Propylthiazol-2-amine** with atoms labeled for subsequent NMR analysis.

Caption: Structure of **5-Propylthiazol-2-amine** with NMR labels.

Nuclear Magnetic Resonance (NMR) Spectroscopy

NMR spectroscopy is the most powerful tool for elucidating the carbon-hydrogen framework of an organic molecule.[4] Analysis of both ^{1}H and ^{13}C NMR spectra provides unambiguous evidence for the connectivity and chemical environment of atoms.

Predicted ^{1}H NMR Data

The ^{1}H NMR spectrum gives information on the number of distinct protons and their neighboring environments. The predicted spectrum for **5-Propylthiazol-2-amine** is detailed below. Protons on the amine group are often broad and their chemical shift is highly dependent on solvent and concentration.[5] Their exchange with deuterium oxide (D_2O) can confirm their identity.

Table 1: Predicted ^{1}H NMR Spectroscopic Data for **5-Propylthiazol-2-amine**

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Labeled Proton	Predicted Chemical Shift (δ) ppm	Multiplicity	Integration	Assignment
H4	**~6.5 - 7.0**	**Singlet (s)**	**1H**	**Thiazole ring proton**
-NH_2	~5.0 - 5.5	Broad Singlet (br s)	2H	Amine protons (D_2O exchangeable)
H-α	~2.5 - 2.8	Triplet (t)	2H	Methylene group adjacent to thiazole
H-β	~1.6 - 1.8	Sextet	2H	Methylene group

| H-γ | ~0.9 - 1.0 | Triplet (t) | 3H | Methyl group |

Predicted ^{13}C NMR Data

The ^{13}C NMR spectrum indicates the number of chemically non-equivalent carbon atoms. Proton-decoupled spectra show each carbon as a single peak, simplifying analysis.

Table 2: Predicted ^{13}C NMR Spectroscopic Data for **5-Propylthiazol-2-amine**

Labeled Carbon	Predicted Chemical Shift (δ) ppm	Assignment
C2	**~168 - 170**	**C-NH_2**
C5	~150 - 154	Propyl-substituted ring carbon
C4	~110 - 115	Unsubstituted ring carbon
C-α	~28 - 32	Methylene carbon adjacent to thiazole
C-β	~22 - 25	Methylene carbon

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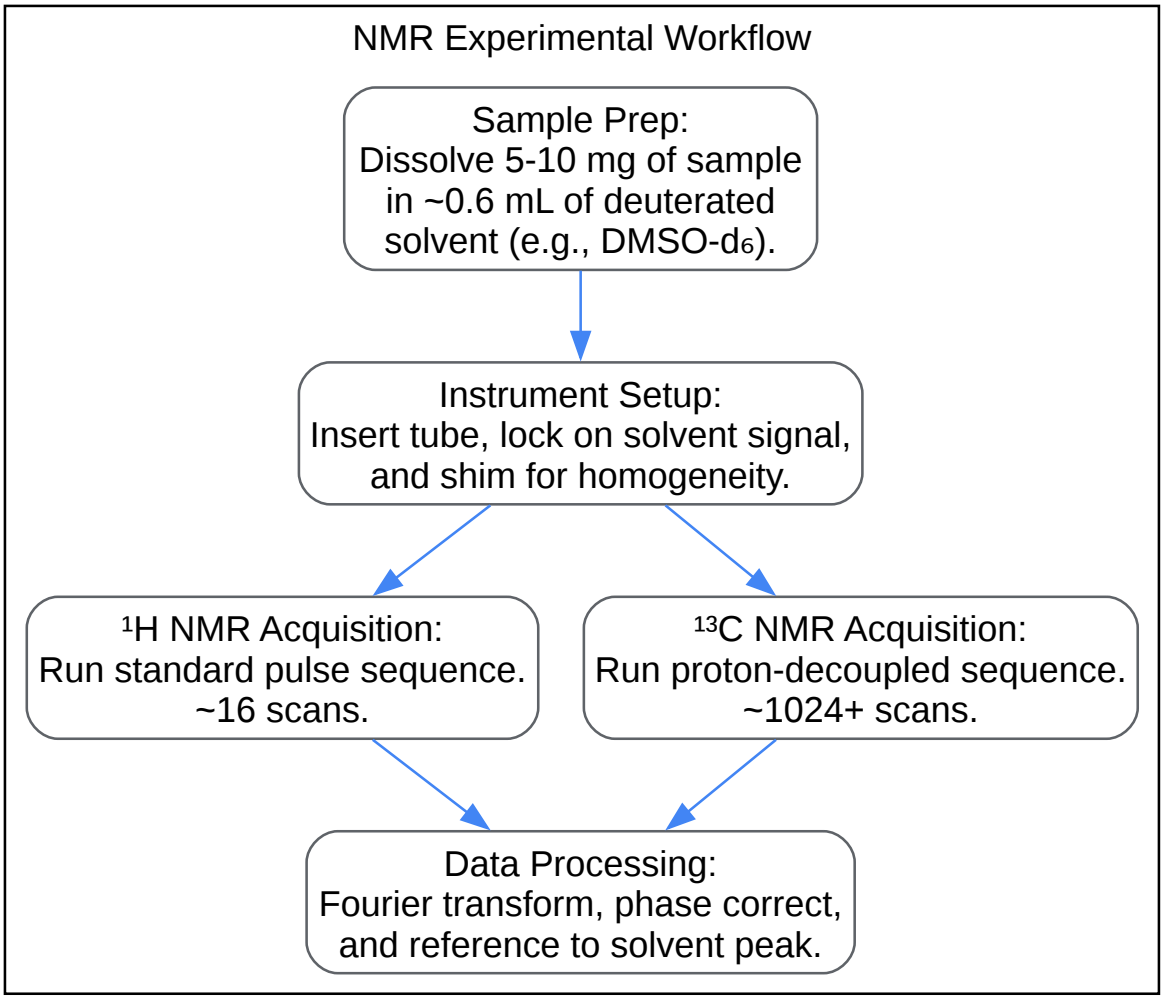
| C-γ | ~13 - 15 | Methyl carbon |

Experimental Protocol: NMR Spectroscopy

A robust methodology is critical for acquiring high-quality, reproducible NMR data.[6]



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Caption: Standard workflow for NMR data acquisition.

Step-by-Step Methodology:

- Sample Preparation: Accurately weigh 5-10 mg of purified **5-Propylthiazol-2-amine** and dissolve it in approximately 0.6 mL of a suitable deuterated solvent (e.g., $CDCl_3$ or DMSO-d_6)

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within a 5 mm NMR tube.[1]

- Instrument Setup: Insert the sample into the NMR spectrometer. Lock the field frequency to the deuterium signal of the solvent. Perform shimming on the magnetic field to maximize its homogeneity and achieve sharp, symmetrical peaks.[1]
- ^{1}H NMR Acquisition: Acquire the spectrum using a standard single-pulse experiment. Typical parameters include a spectral width of 15 ppm, an acquisition time of 3-4 seconds, a relaxation delay of 2-5 seconds, and an accumulation of 16 scans for a good signal-to-noise ratio.[7]
- ^{13}C NMR Acquisition: Use a proton-decoupled pulse sequence to acquire the spectrum. A wider spectral width (e.g., 220 ppm) is necessary. Due to the low natural abundance of ^{13}C, a greater number of scans (e.g., 1024 or more) and a longer relaxation delay may be required.[1]
- Data Processing: Apply Fourier transformation to the raw data (FID). The resulting spectra must be phase-corrected and baseline-corrected. Reference the chemical shifts to the residual solvent peak (e.g., DMSO-d_6 at 2.50 ppm for ^{1}H and 39.52 ppm for ^{13}C). For the ^{1}H spectrum, perform integration to determine the relative ratios of protons.

Infrared (IR) Spectroscopy

FT-IR spectroscopy is used to identify the functional groups within a molecule by measuring the absorption of infrared radiation, which excites molecular vibrations.

Predicted IR Data

The key functional groups in **5-Propylthiazol-2-amine** are the primary amine, the thiazole ring, and the alkyl chain. Each has characteristic absorption bands. For a primary amine, two distinct N-H stretching bands are expected due to symmetric and asymmetric vibrations.[5][8]

Table 3: Predicted FT-IR Spectroscopic Data

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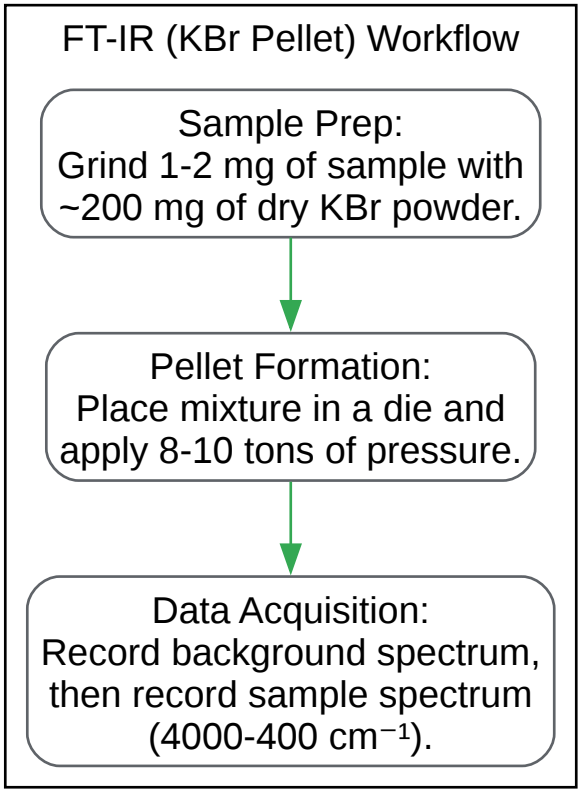
Predicted Wavenumber (cm^{-1})	Intensity	Assignment
3400 - 3250	**Strong, two bands**	**N-H stretching (primary amine)**
2960 - 2850	Medium-Strong	C-H stretching (propyl group)
1650 - 1580	Strong	N-H bending (scissoring)
~1620	Strong	C=N stretching (thiazole ring)
~1500, ~1370	Medium	C=C stretching (thiazole ring)

| 1335 - 1250 | Medium | C-N stretching (aromatic amine type) |

Experimental Protocol: FT-IR Spectroscopy

The KBr pellet technique is a common and reliable method for analyzing solid samples.



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Caption: Workflow for FT-IR analysis using the KBr pellet method.

Step-by-Step Methodology:

- Sample Preparation: Thoroughly grind 1-2 mg of the dry, purified compound with approximately 200 mg of spectroscopic grade potassium bromide (KBr) using an agate mortar and pestle. The mixture should be a fine, homogeneous powder.
- Pellet Formation: Transfer the powder to a pellet-forming die. Place the die under a hydraulic press and apply 8-10 tons of pressure for several minutes to form a transparent or translucent pellet.[1]
- Data Acquisition: Place the KBr pellet into the sample holder of the FT-IR spectrometer. First, record a background spectrum of the empty sample compartment. Then, record the sample spectrum. Typically, spectra are collected from 4000 cm^{-1} to 400 cm^{-1} with a resolution of 4 cm^{-1}. Accumulating 16-32 scans is usually sufficient to obtain a high-quality spectrum.[1]

Mass Spectrometry (MS)

Mass spectrometry provides information about the molecular weight and elemental composition of a molecule. The fragmentation pattern observed in the mass spectrum offers valuable structural clues.

Predicted MS Data

For **5-Propylthiazol-2-amine** ($C_6H_{10}N_2S$), the molecular weight is 142.22 g/mol . The molecular ion peak (M^+) in an EI-MS spectrum would be observed at an m/z of 142. High-resolution mass spectrometry (HRMS) would provide a more precise mass, confirming the molecular formula.[6]

Table 4: Predicted Key Fragments in Mass Spectrometry

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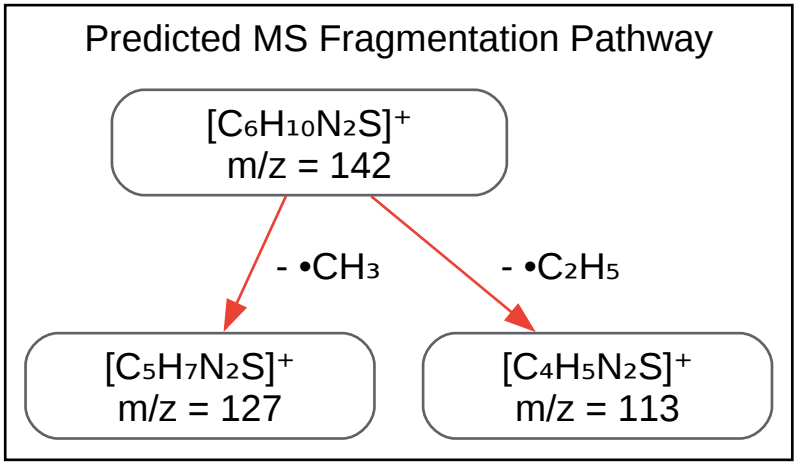
m/z Value	Ion	Comments
142	**$[C_6H_{10}N_2S]^+$**	**Molecular Ion (M^+)**
127	$[M - CH_3]^+$	Loss of a methyl radical from the propyl chain
113	$[M - C_2H_5]^+$	Loss of an ethyl radical (α-cleavage), likely a major peak

| 99 | $[M - C_3H_7]^+$ | Loss of the entire propyl radical |



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Caption: A simplified potential fragmentation pathway for **5-Propylthiazol-2-amine**.

Experimental Protocol: Mass Spectrometry

A general protocol for acquiring an electron ionization (EI) mass spectrum is as follows.

Step-by-Step Methodology:

- Sample Preparation: Prepare a dilute solution of the sample (e.g., 10-100 µg/mL) in a volatile organic solvent such as methanol or acetonitrile.
- Instrument Setup: Introduce the sample into the mass spectrometer, often via direct infusion or coupled with a gas chromatograph (GC-MS). Set the instrument parameters, including an

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ionization energy of 70 eV for EI.

- Data Acquisition: Acquire the mass spectrum over a suitable m/z range (e.g., 40-400 amu).
- Data Analysis: Identify the molecular ion peak. Analyze the fragmentation pattern and compare it with predicted pathways to support the proposed structure. If using HRMS, compare the exact mass to the calculated mass for the molecular formula $C_6H_{10}N_2S$.[6]

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